

An In-depth Technical Guide to 4-(2-Bromobenzyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Bromobenzyl)morpholine

Cat. No.: B1272717

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **4-(2-Bromobenzyl)morpholine**. The information is intended for researchers and professionals involved in chemical synthesis and drug discovery.

Chemical Properties and Identifiers

4-(2-Bromobenzyl)morpholine is a substituted morpholine derivative. While extensive experimental data for this specific isomer is limited in publicly available literature, the following information has been compiled from available sources.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-(2-Bromobenzyl)morpholine
CAS Number	91130-51-7[1][2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C ₁₁ H ₁₄ BrNO[1][4]
Molecular Weight	256.14 g/mol [1][4]
MDL Number	MFCD00979294[3]

Table 2: Physicochemical Properties

Property	Value	Source
Physical Form	Colorless to light yellow liquid	[2], Apollo Scientific Ltd-APO455830516 MSDS
Purity	>95.0% (by NMR)	[2]
Density	1.369 g/cm ³ (Predicted)	
Boiling Point	Data not available	
Melting Point	Data not available	
Solubility	Data not available	

Note: Predicted values are based on computational models and have not been experimentally verified.

Synthesis of 4-(2-Bromobenzyl)morpholine

The synthesis of **4-(2-Bromobenzyl)morpholine** can be achieved via a standard nucleophilic substitution reaction. A plausible experimental protocol is detailed below, based on general methods for the N-alkylation of secondary amines.

Experimental Protocol: Synthesis via Nucleophilic Substitution

Reaction Scheme:



Materials:

- 2-Bromobenzyl bromide
- Morpholine
- Potassium carbonate (K₂CO₃)

- Acetonitrile (CH_3CN)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexanes

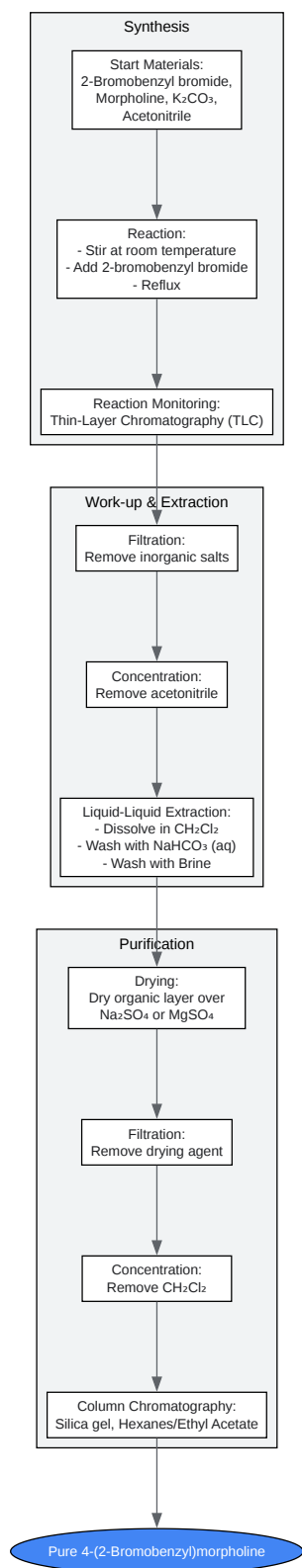
Procedure:

- **Reaction Setup:** To a solution of morpholine (1.2 equivalents) in acetonitrile, add potassium carbonate (2.0 equivalents). Stir the suspension at room temperature.
- **Addition of Alkylating Agent:** Slowly add a solution of 2-bromobenzyl bromide (1.0 equivalent) in acetonitrile to the stirring suspension.
- **Reaction Monitoring:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- **Extraction:** Dissolve the residue in dichloromethane and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield pure **4-(2-Bromobenzyl)morpholine**.

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4-(2-Bromobenzyl)morpholine**.

Synthesis and Purification Workflow of 4-(2-Bromobenzyl)morpholine

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Caption: Synthesis and purification workflow.

Spectral Data

Detailed, experimentally verified spectral data for **4-(2-Bromobenzyl)morpholine** is not widely available. Purity is often assessed by NMR spectroscopy.^[2] For research purposes, it is recommended to acquire and interpret NMR, IR, and mass spectra on the synthesized material to confirm its identity and purity.

Safety and Handling

The following safety information is derived from available Safety Data Sheets (SDS).

Table 3: Hazard Information

Hazard Statement	Description
H317	May cause an allergic skin reaction. ^[12]
H319	Causes serious eye irritation. ^[12]

Handling Precautions:

- Wear protective gloves, protective clothing, eye protection, and face protection.^[12]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area or under a chemical fume hood.^[12]
- Wash skin thoroughly after handling.^[12]
- Store in a cool, dry, well-ventilated place in a tightly closed container.^[12]

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[12]
- If on skin: Wash with plenty of water. If skin irritation or rash occurs, get medical advice/attention.^[12]

- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

This information is a summary. Always consult the full Safety Data Sheet before handling this chemical.

Potential Biological Activity and Applications

While no specific biological activity studies for **4-(2-Bromobenzyl)morpholine** have been found in the reviewed literature, the morpholine moiety is a well-established pharmacophore in medicinal chemistry. Morpholine derivatives are known to exhibit a wide range of biological activities, including but not limited to:

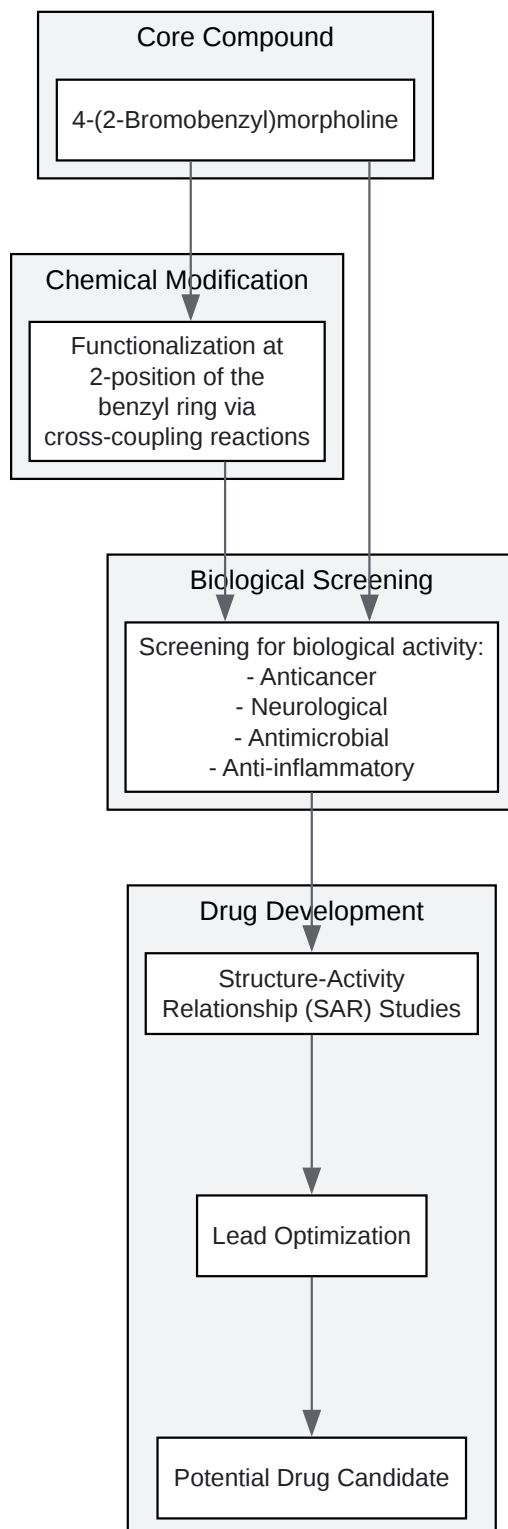
- **Anticancer Activity:** Certain benzomorpholine derivatives have been synthesized and evaluated as inhibitors of EZH2 (Enhancer of zeste homolog 2), a histone methyltransferase implicated in cancer.[\[2\]](#)
- **Neurological Activity:** The morpholine scaffold is present in many CNS-active compounds, contributing to favorable pharmacokinetic properties.
- **Antimicrobial and Anti-inflammatory Properties:** Various substituted morpholines have demonstrated potential as antimicrobial and anti-inflammatory agents.

The presence of the 2-bromobenzyl group in **4-(2-Bromobenzyl)morpholine** provides a site for further chemical modification, making it a potentially valuable intermediate in the synthesis of more complex molecules for drug discovery and development. The bromine atom can be utilized in cross-coupling reactions to introduce a variety of other functional groups, allowing for the exploration of structure-activity relationships.

Potential Research Directions

Given the lack of specific data, the following logical relationships and potential research avenues can be proposed.

Potential Research Directions for 4-(2-Bromobenzyl)morpholine

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Caption: Potential research workflow.

Conclusion

4-(2-Bromobenzyl)morpholine is a chemical compound with potential applications in medicinal chemistry and drug discovery, primarily as a synthetic intermediate. While specific experimental data on its physicochemical properties and biological activities are scarce, its structural features suggest that it could serve as a valuable building block for the synthesis of novel bioactive molecules. Further research is warranted to fully characterize this compound and explore its potential in various therapeutic areas.

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